

Personal protective equipment for handling Naphthalene, 1-isopropyl-2-amino-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Naphthalene, 1-isopropyl-2-amino-

Cat. No.: B12686965

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Essential Safety and Handling Guide for Naphthalene, 1-isopropyl-2-amino-

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **Naphthalene, 1-isopropyl-2-amino-**. The following procedures are based on available data for similar compounds and general best practices for handling aromatic amines and naphthalene derivatives.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **Naphthalene, 1-isopropyl-2-amino-** and the related compound Naphthalene are presented below for easy reference.

Property	Naphthalene, 1-isopropyl-2-amino-	Naphthalene
CAS Number	389104-54-5[1]	91-20-3[2]
Molecular Formula	C13H15N[1]	C10H8[3]
Molecular Weight	185.26 g/mol [1]	128.17 g/mol [3]
Appearance	Typically appears as a solid[1]	White crystalline solid[3]
Boiling Point	Not available	218 °C (424 °F)
Melting Point	Not available	80-82 °C (176-180 °F)
Flash Point	Not available	88 °C (190 °F)[3]
Stability	Generally stable under normal conditions[1]	Stable under normal conditions[4]
Reactivity	Reacts with strong oxidizing agents[1]	Forms explosive mixtures with air on intense heating

Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step protocol is mandatory to ensure the safety of all personnel when handling **Naphthalene, 1-isopropyl-2-amino-**.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. A chemical fume hood is required for all procedures that may generate dust or aerosols.
- Containment: Use a designated area for handling this chemical to prevent cross-contamination.

Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for handling **Naphthalene, 1-isopropyl-2-amino-**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield.[5][6][7]	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat.[6]	Prevents skin contact with the chemical.
Respiratory Protection	An air-purifying respirator may be necessary for operations with high potential for aerosol or dust generation.[6][8]	Protects against inhalation of harmful vapors or dust.
Footwear	Closed-toe, chemical-resistant shoes.[5][6]	Protects feet from spills.

Handling and Storage

- Handling:
 - Before use, ensure all safety precautions have been read and understood.[2]
 - Avoid contact with skin, eyes, and clothing.[4]
 - Do not inhale the substance.
 - Keep away from heat, sparks, and open flames.
 - Ground and bond containers and receiving equipment to prevent static discharge.[2]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
 - Keep away from incompatible materials such as strong oxidizing agents.[1][4]

Disposal Plan: Waste Management

Proper disposal of **Naphthalene, 1-isopropyl-2-amino-** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

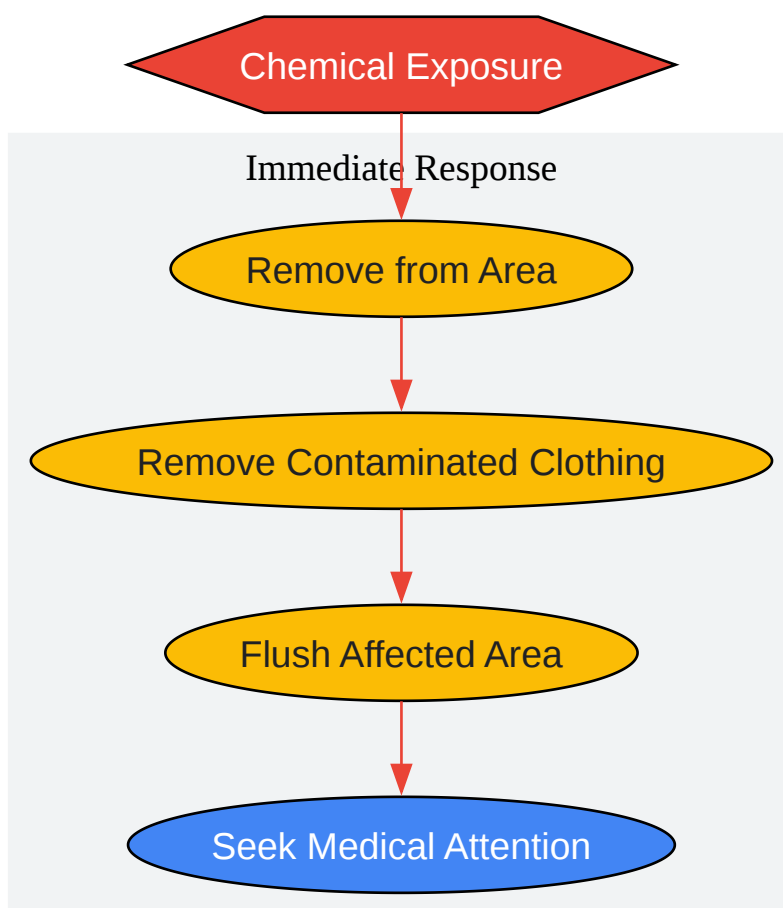
- Solid Waste:
 - Collect all solid waste, including contaminated gloves, wipes, and disposable labware, in a designated, clearly labeled hazardous waste container.
 - Sweep up any spills and place the material into a suitable container for disposal.[\[4\]](#)
- Liquid Waste:
 - Collect all liquid waste containing this chemical in a separate, labeled hazardous waste container.
 - Do not pour any waste down the drain.[\[9\]](#)

Disposal Procedure

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal instructions.
- Ensure all waste containers are properly sealed and labeled before collection by EHS or a licensed hazardous waste disposal contractor.

Visual Safety Protocols

To further clarify the necessary safety procedures, the following diagrams illustrate the logical relationships in handling and emergency response.



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- To cite this document: BenchChem. [Personal protective equipment for handling Naphthalene, 1-isopropyl-2-amino-]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12686965#personal-protective-equipment-for-handling-naphthalene-1-isopropyl-2-amino>]

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